

Application Notes and Protocols: OTS186935 Hydrochloride Intravenous Administration in Mice

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Compound of Interest

Compound Name: OTS186935 hydrochloride

Cat. No.: B15588075

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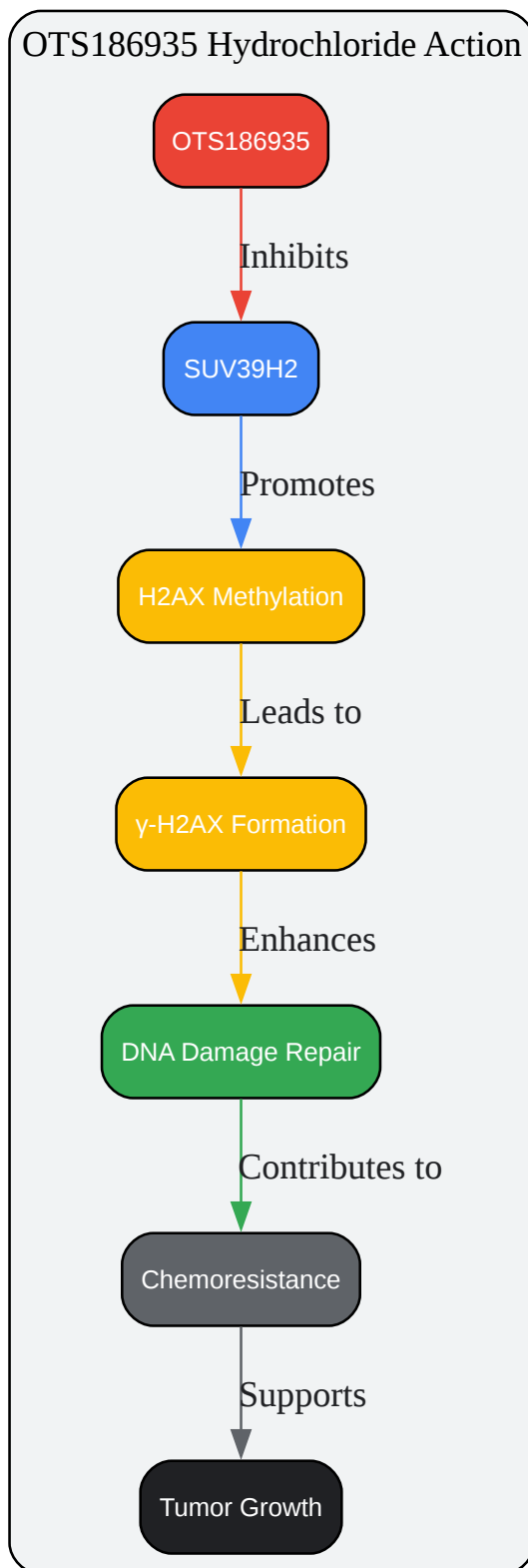
These application notes provide a comprehensive overview and detailed protocols for the intravenous administration of **OTS186935 hydrochloride** to mouse models, based on established preclinical studies.

Introduction

OTS186935 is a potent and selective small-molecule inhibitor of the protein methyltransferase SUV39H2 (Suppressor of variegation 3-9 homolog 2), with an IC₅₀ of 6.49 nM.^{[1][2][3]} SUV39H2 plays a critical role in tumorigenesis by methylating histone H2AX at lysine 134, which enhances the formation of phosphorylated H2AX (γ-H2AX), a key factor in DNA damage repair and subsequent chemoresistance in cancer cells.^{[4][5]} By inhibiting SUV39H2, OTS186935 reduces global histone H3 lysine 9 tri-methylation (H3K9me3) levels, triggers apoptotic cell death, and has been shown to sensitize cancer cells to chemotherapeutic agents like doxorubicin.^{[4][6]} Preclinical studies using mouse xenograft models have demonstrated significant tumor growth inhibition without detectable toxicity, highlighting its potential as a novel anti-cancer therapeutic.^{[1][4][7]}

Mechanism of Action

OTS186935 targets the epigenetic machinery of cancer cells. Its primary mechanism involves the inhibition of SUV39H2, leading to a cascade of events that suppress tumor growth.



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Caption: Signaling pathway of OTS186935 action.

Quantitative Data Summary

The in vivo efficacy of OTS186935 has been evaluated in several mouse xenograft models. The following tables summarize the key quantitative data from these studies.[\[6\]](#)

Table 1: In Vivo Efficacy of Single-Agent OTS186935

Cell Line Xenograft	Mouse Strain	Dose (mg/kg)	Administration Route	Dosing Schedule	Treatment Duration	Tumor Growth Inhibition (TGI)	Reference
MDA-MB-231 (Breast Cancer)	NOD.CB17-Prkdcscid/J	10	Intravenous	Once daily	14 days	42.6% (p=0.0006)	[6]
A549 (Lung Cancer)	BALB/cA Jcl-nu/nu	25	Intravenous	Once daily	14 days	60.8% (p=0.022)	[6]

Table 2: In Vivo Efficacy of OTS186935 in Combination Therapy

Cell Line Xenograft	Mouse Strain	Combination Treatment	Dosing Schedule	Treatment Duration	Tumor Growth Inhibition (TGI)	Reference
A549 (Lung Cancer)	BALB/cAJcl-nu/nu	OTS186935 (10 mg/kg) + Doxorubicin (10 mg/kg)	OTS186935: Once daily; Doxorubicin: Day 2 & 9	14 days	49%	[6]

Experimental Protocols

This section provides a detailed protocol for the intravenous administration of **OTS186935 hydrochloride** in mouse xenograft models, based on the methodology described by Vougiouklakis et al., 2018.[6]

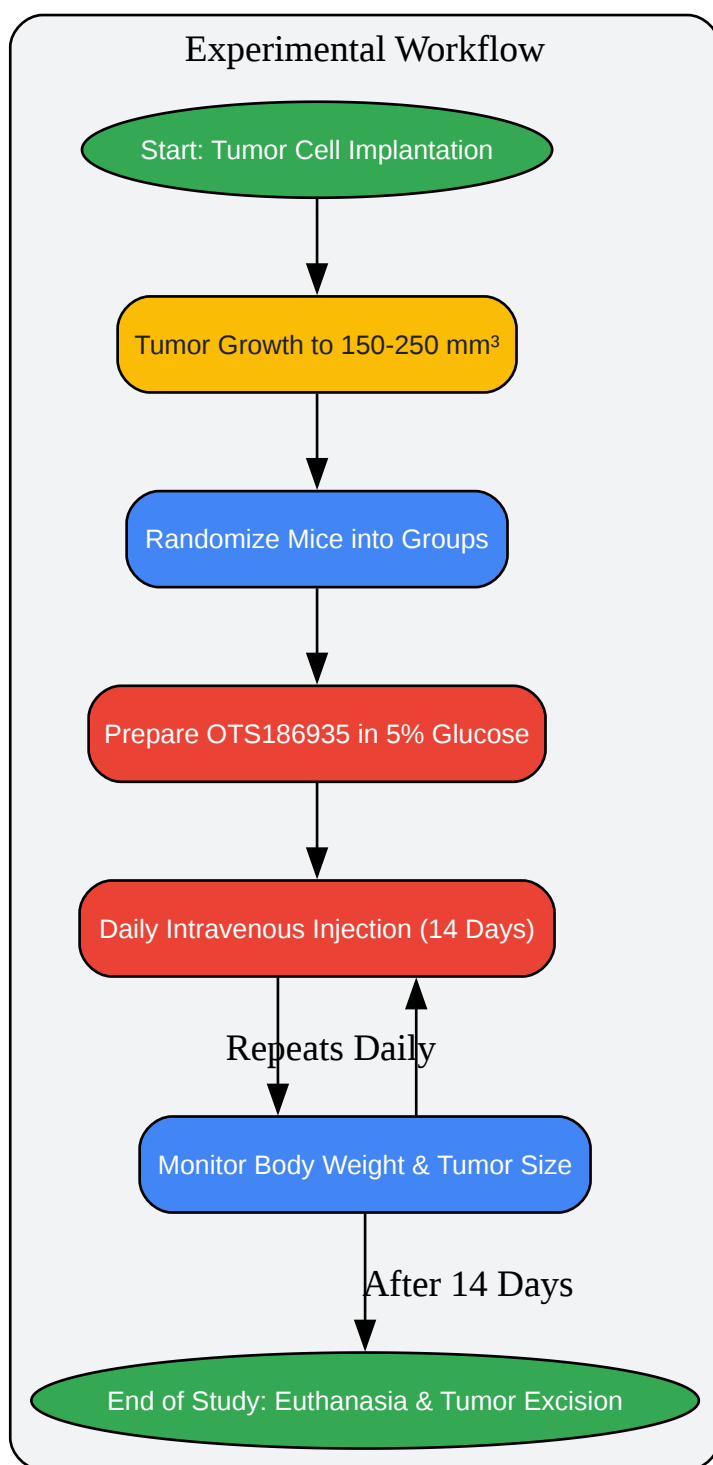
Materials

- **OTS186935 hydrochloride**
- 5% Glucose solution (for injection)
- Sterile, pyrogen-free vials and syringes
- Animal balance
- Calipers for tumor measurement
- Appropriate mouse strain (e.g., immunodeficient mice for xenografts)
- Tumor cells for implantation (e.g., MDA-MB-231, A549)

Protocol: Intravenous Administration of OTS186935

- Animal Model Preparation:
 - Subcutaneously inject tumor cells (e.g., 1×10^7 cells) into the flank of the mice.[6]
 - Allow tumors to grow to a palpable size (e.g., 150-250 mm³).[6]
 - Randomize animals into treatment and vehicle control groups.
- Formulation Preparation:
 - Prepare a stock solution of **OTS186935 hydrochloride**.
 - On each treatment day, formulate the required dose of OTS186935 in a 5% glucose solution.[6] The final concentration should be calculated based on the desired dose (e.g., 10 mg/kg or 25 mg/kg) and an administration volume of 10 mL/kg of body weight.[6]

- Prepare a vehicle control solution of 5% glucose.
- Administration:
 - Weigh each mouse to determine the precise volume of the formulation to be administered.
 - Administer the prepared OTS186935 formulation or vehicle control via tail vein injection.[\[6\]](#)
 - The dosing schedule is typically once daily for a duration of 14 days.[\[1\]](#)[\[6\]](#)
- Monitoring and Data Collection:
 - Monitor the body weight of the mice regularly (e.g., twice weekly) as an indicator of toxicity.[\[6\]](#)
 - Measure tumor sizes using calipers every other day or twice weekly.[\[6\]](#) Tumor volume can be calculated using the formula: $(\text{Length} \times \text{Width}^2) / 2$.
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., pharmacodynamics, biomarker studies).



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Caption: Workflow for in vivo studies with OTS186935.

Safety and Handling

OTS186935 hydrochloride is a potent research chemical. Standard laboratory safety procedures should be followed, including the use of personal protective equipment (PPE) such as gloves, lab coat, and safety glasses. All animal experiments must be conducted in accordance with institutional guidelines for the care and use of laboratory animals.[6]

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